

N-(4-Bromobutyl)phthalimide: A Versatile Chemical Building Block in Organic Synthesis

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Compound of Interest

Compound Name: *N*-(4-Bromobutyl)phthalimide

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

N-(4-Bromobutyl)phthalimide is a valuable bifunctional reagent widely employed in organic synthesis as a versatile building block. Its structure incorporates a protected primary amine in the form of a phthalimide group and a reactive alkyl bromide, making it an ideal precursor for the introduction of a four-carbon aminobutyl chain into a wide array of molecules. This guide provides a comprehensive overview of its properties, synthesis, and key applications, with a focus on its role in the development of novel therapeutics.

Core Properties and Specifications

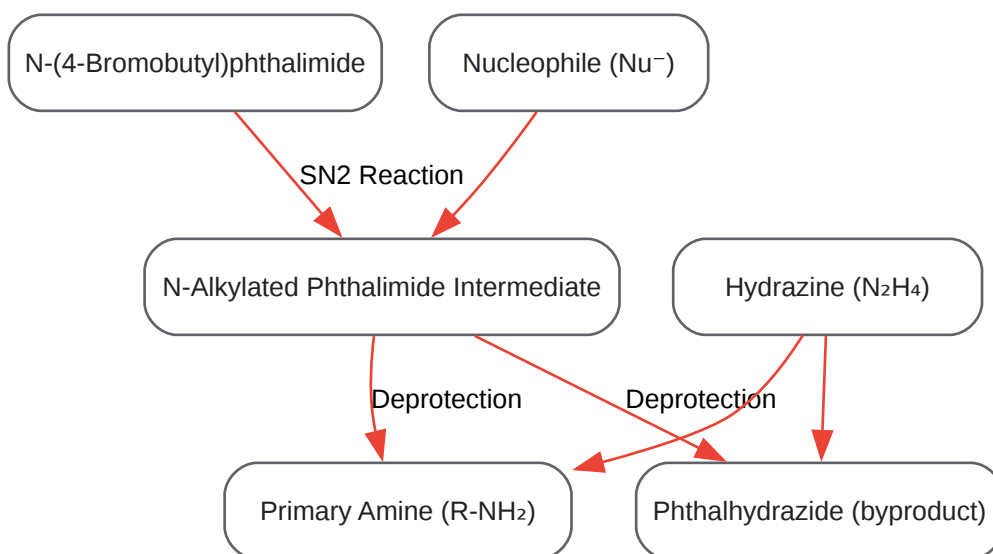
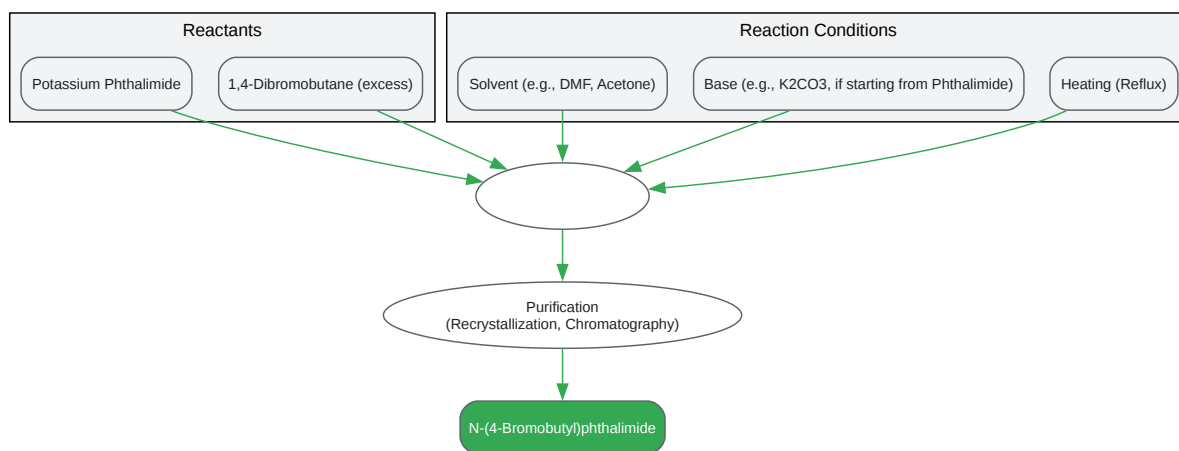
N-(4-Bromobutyl)phthalimide is a white to off-white or pale yellow crystalline solid.^[1] Key quantitative data for this compound are summarized in the table below.

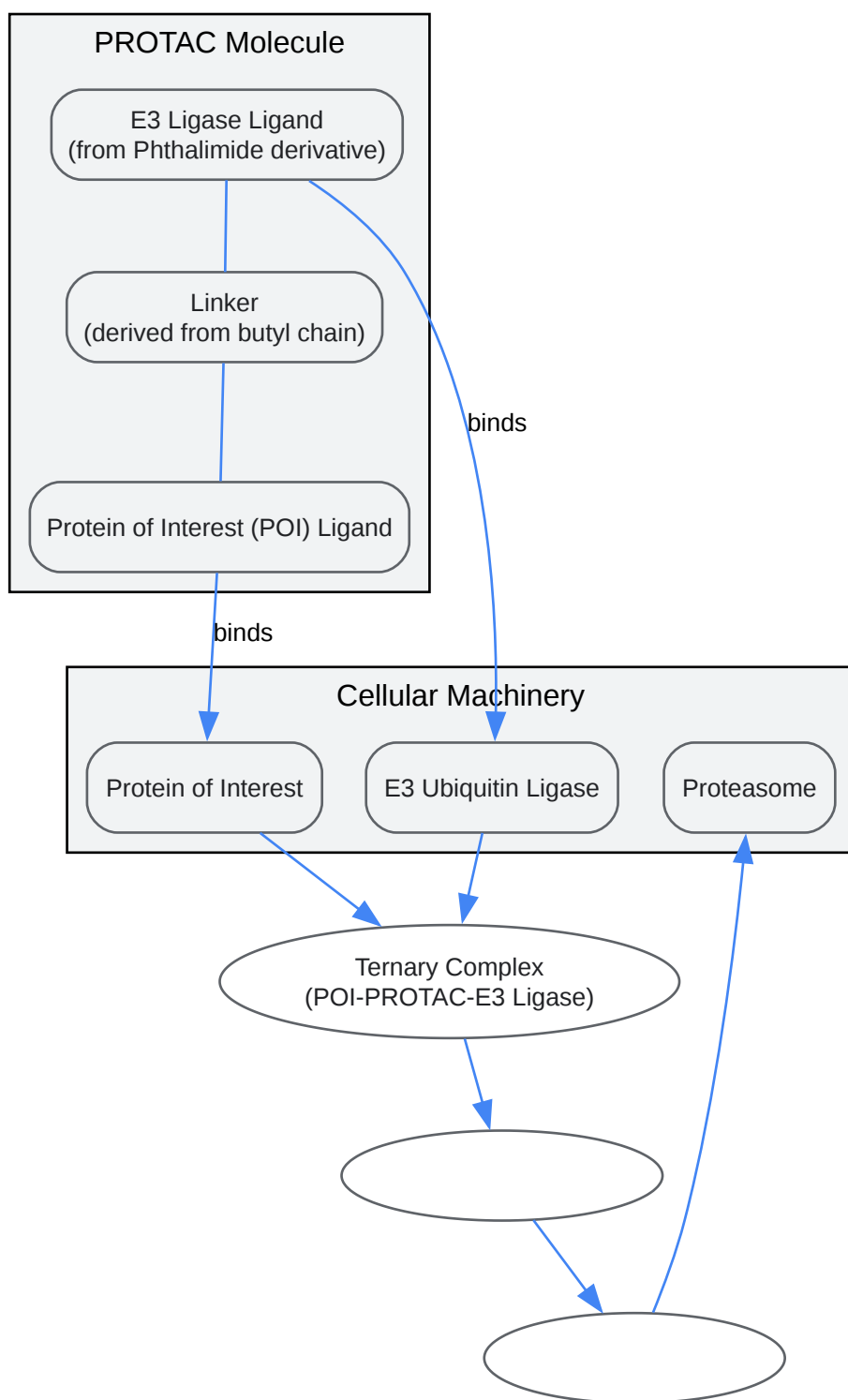
Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ BrNO ₂	[2]
Molecular Weight	282.13 g/mol	[2][3]
Melting Point	76-80 °C	[2]
Appearance	White to yellow-brown solid	[1]
Purity	≥98%	[1]
Solubility	Soluble in ethanol, insoluble in water.	

Synthesis of N-(4-Bromobutyl)phthalimide

The most common and efficient method for the synthesis of **N-(4-Bromobutyl)phthalimide** involves the N-alkylation of potassium phthalimide with an excess of 1,4-dibromobutane. This reaction, a variation of the Gabriel synthesis, provides the target molecule in high yields.[4][5][6]

Synthetic Workflow





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